

Standard operating procedure for preparing Flucloxacillin sodium solutions for experiments

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Compound of Interest

Compound Name: *Flucloxacillin sodium*

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Application Notes and Protocols for the Preparation of Flucloxacillin Sodium Solutions

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the preparation of **Flucloxacillin sodium** solutions for various experimental applications. Adherence to these protocols is crucial for ensuring the accuracy, reproducibility, and validity of experimental results.

Introduction

Flucloxacillin sodium is a narrow-spectrum β -lactam antibiotic belonging to the penicillin class.^[1] It is primarily effective against Gram-positive bacteria, particularly penicillinase-producing strains of *Staphylococcus aureus*.^{[1][2]} Its mechanism of action involves the inhibition of bacterial cell wall synthesis. By binding to penicillin-binding proteins (PBPs), flucloxacillin disrupts the cross-linking of peptidoglycan chains, which is a critical step in maintaining the structural integrity of the bacterial cell wall.^{[3][4][5]} This ultimately leads to cell lysis and bacterial death.^{[3][4]}

Physicochemical Properties

Flucloxacillin sodium is a white or almost white, crystalline, hygroscopic powder.^{[6][7]} It is important to handle the compound in a low-humidity environment and to store it in airtight containers at a temperature not exceeding 25°C.^[7]

Table 1: Physicochemical Properties of **Flucloxacillin Sodium**

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₆ ClFN ₃ NaO ₅ S	[2]
Molecular Weight	475.85 g/mol	[2]
Appearance	White or almost white crystalline powder	[2][6]
pH (10% solution in water)	5.0 - 7.0	[7]
Storage of Powder	Ambient temperature, protect from light	[2]

Solubility

Flucloxacillin sodium exhibits good solubility in several common laboratory solvents. This property facilitates the preparation of stock solutions for various experimental assays.

Table 2: Solubility of **Flucloxacillin Sodium**

Solvent	Solubility	Reference
Water	Freely soluble	[2][6]
Methanol	Freely soluble	[6]
Ethanol (96%)	Soluble	[6]
DMSO	55 mg/mL (115.58 mM)	[8]

Standard Operating Procedure for Solution Preparation

This protocol outlines the steps for preparing a stock solution of **Flucloxacillin sodium** and subsequent dilutions for experimental use.

4.1. Materials

- **Flucloxacillin sodium** powder ($\geq 95\%$ purity)
- Sterile, pyrogen-free Water for Injections (WFI) or a suitable sterile buffer (e.g., 0.3% w/v citrate-buffered saline, pH 7)[9][10]
- Sterile volumetric flasks and pipettes
- Sterile centrifuge tubes for aliquots
- Analytical balance
- Vortex mixer or sonicator
- Sterile 0.22 μm syringe filters

4.2. Protocol for Preparing a 10 mg/mL Stock Solution

- Aseptic Technique: All procedures should be performed in a laminar flow hood or a designated clean area to maintain sterility.
- Weighing: Accurately weigh the desired amount of **Flucloxacillin sodium** powder using an analytical balance. For a 10 mg/mL solution, weigh 100 mg of the powder.
- Dissolution: Transfer the powder to a sterile volumetric flask. Add a small amount of the chosen solvent (e.g., WFI) and gently swirl to dissolve the powder. Once dissolved, bring the solution to the final volume with the solvent. For 100 mg, add solvent to a final volume of 10 mL. A vortex mixer or sonication can be used to aid dissolution.[8]
- Sterilization: Filter-sterilize the solution using a 0.22 μm syringe filter into a sterile container.
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes in sterile centrifuge tubes. This prevents repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage or at $2-8^{\circ}\text{C}$ for short-term use.[9][11]

4.3. Preparation of Working Solutions

Prepare working solutions by diluting the stock solution with the appropriate sterile cell culture medium or experimental buffer to the desired final concentration immediately before use.

Stability of Flucloxacillin Sodium Solutions

The stability of **Flucloxacillin sodium** in solution is dependent on the solvent, storage temperature, and pH. Unbuffered aqueous solutions have limited stability and should be freshly prepared.^[9]

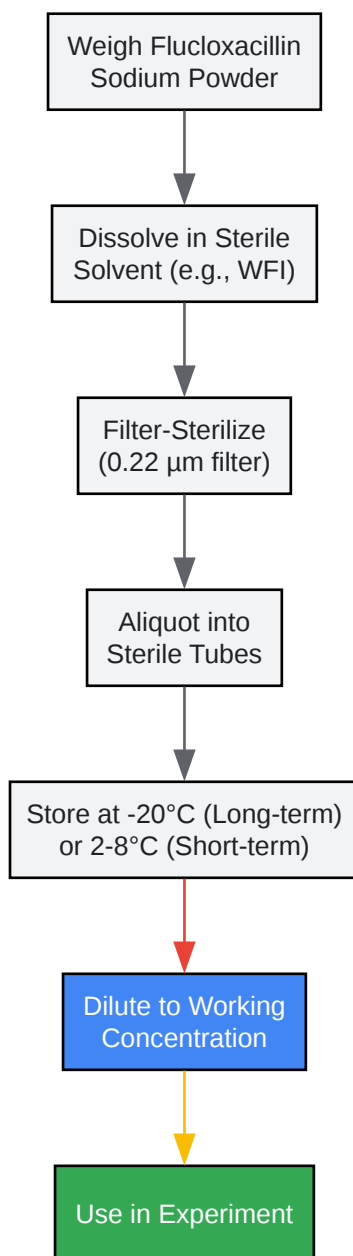
Table 3: Stability of **Flucloxacillin Sodium** Solutions

Concentration	Solvent/Diluent	Storage Condition	Stability	Reference
500 mg in 500 mL	Normal saline, Glucose saline, or 5% Glucose	2°C - 8°C	Up to 24 hours	^[11]
10 mg/mL and 50 mg/mL	0.3% w/v Citrate- buffered saline pH 7	13 days at 2°C - 8°C followed by 24 hours at 32°C	>95% of initial concentration remains	^[9] ^[10]
50 mg/mL	0.9% NaCl	6 days at 2-8°C followed by 24 hours at 33°C	~83% of initial concentration remains	^[12]
50 mg/mL	0.9% NaCl	6 days at 2-8°C followed by 24 hours at 37°C	~70% of initial concentration remains	^[12]

Note: The pH of unbuffered solutions tends to decrease over time, which can accelerate degradation, especially at elevated temperatures.^[12] For experiments requiring prolonged incubation, the use of a buffered solution is highly recommended to maintain a stable pH.^[9]^[13]

Experimental Workflow and Signaling Pathway Diagrams

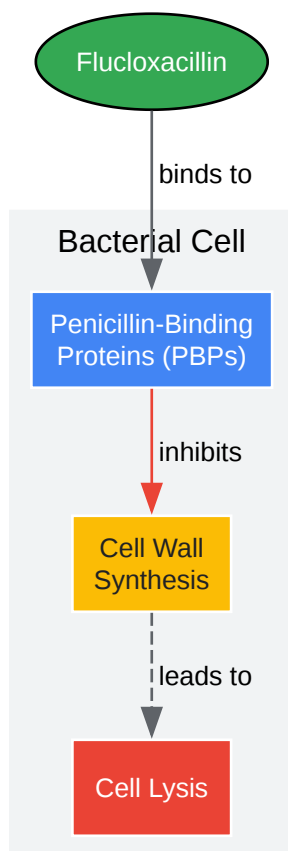
Workflow for Preparing **Flucloxacillin Sodium** Solutions



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Caption: Experimental workflow for solution preparation.

Mechanism of Action of Flucloxacillin



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